

An In-Depth Technical Guide to 1-Nitroso-pyrroloperidine

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 1-Nitroso-pyrroloperidine

Cat. No.: B15807092

[Get Quote](#)

This technical guide provides a comprehensive overview of **1-Nitroso-pyrroloperidine**, a nitrosoamine compound of interest to researchers, scientists, and drug development professionals. This document details its chemical identity, analytical characterization, and toxicological assessment methodologies.

Chemical Identity and Properties

1-Nitroso-pyrroloperidine is a heterocyclic compound containing a nitrosamine functional group. While a specific CAS number is not consistently available for this compound, it is commonly identified by its chemical name and various synonyms.

Synonyms and Chemical Names:

- 1-Nitrosooctahydro-1H-pyrrolo[3,4-b]pyridine^[1]
- (4aS,7aS)-1-Nitrosooctahydro-1H-pyrrolo[3,4-b]pyridine
- (4aR,7aR)-1-Nitrosooctahydro-1H-pyrrolo[3,4-b]pyridine
- (4aS,7aS)-6-Nitrosooctahydro-1H-pyrrolo[3,4-b]pyridine

The presence of stereoisomers, such as (4aS,7aS) and (4aR,7aR), indicates the chiral nature of the molecule, arising from the fused ring system.

Chemical Structure and Properties: The molecular formula for **1-Nitroso-pyrrolopiiperidine** is $C_7H_{13}N_3O$, with a corresponding molecular weight of 155.20 g/mol. The structure consists of a pyrrolidine ring fused to a piperidine ring, with a nitroso group attached to one of the nitrogen atoms.

Property	Value
Molecular Formula	$C_7H_{13}N_3O$
Molecular Weight	155.20 g/mol
CAS Number	Not Available

Synthesis and Characterization

While a specific, detailed synthesis protocol for **1-Nitroso-pyrrolopiiperidine** is not readily available in published literature, the general synthesis of N-nitrosamines involves the reaction of a secondary amine with a nitrosating agent. A common method is the reaction of the corresponding secondary amine, octahydro-1H-pyrrolo[3,4-b]pyridine, with nitrous acid, which is typically generated in situ from sodium nitrite and a strong acid. Alternative methods may utilize other nitrosating agents like tert-butyl nitrite under various reaction conditions.[2]

Analytical Characterization: The characterization of **1-Nitroso-pyrrolopiiperidine** relies on standard analytical techniques to confirm its structure and purity. Commercially available reference standards are often supplied with a Certificate of Analysis detailing the results of these tests.

Nuclear Magnetic Resonance (NMR) Spectroscopy: 1H and ^{13}C NMR spectroscopy are essential for elucidating the structure of **1-Nitroso-pyrrolopiiperidine**. Due to the restricted rotation around the N-N bond, N-nitrosamines can exist as a mixture of E/Z isomers, which may result in two sets of signals in the NMR spectra.[3][4] The chemical shifts of the protons and carbons adjacent to the nitroso group are particularly informative.

Mass Spectrometry (MS): Mass spectrometry is used to confirm the molecular weight and to study the fragmentation pattern of the molecule. For cyclic N-nitrosamines, characteristic fragmentation patterns often involve the loss of the •NO radical (30 Da) or •OH (17 Da).^{[5][6][7]} The exact fragmentation will depend on the ionization method and the specific structure of the molecule.

High-Performance Liquid Chromatography (HPLC): HPLC is a standard method for determining the purity of **1-Nitroso-pyrroloperidine** and for its quantification in various matrices. A reversed-phase HPLC method with UV detection is commonly employed for the analysis of nitrosamine impurities.^{[8][9][10][11][12]} The selection of the column, mobile phase, and detector wavelength is critical for achieving good separation and sensitivity.

Analytical Technique	Expected Observations
¹ H NMR	Signals corresponding to the protons of the fused ring system. Possible presence of two sets of signals due to E/Z isomerism.
¹³ C NMR	Resonances for all seven carbon atoms in the structure. ^[4]
Mass Spectrometry	Molecular ion peak corresponding to the molecular weight (155.20). Characteristic fragment ions resulting from the loss of •NO and other neutral fragments.
HPLC-UV	A single peak under optimized conditions, with the retention time dependent on the specific method parameters. UV detection is typically performed in the range of 220-254 nm. ^[10]

Toxicological Assessment: Genotoxicity

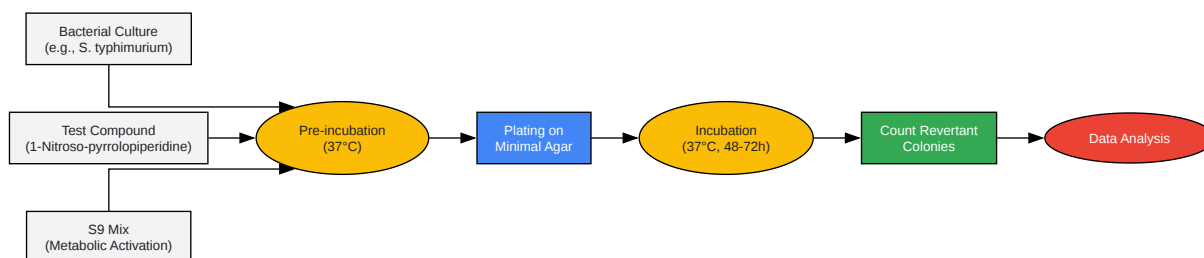
N-nitrosamines are a class of compounds that are often mutagenic and potentially carcinogenic.^[13] Therefore, the assessment of the genotoxic potential of **1-Nitroso-pyrroloperidine** is of high importance. Standard in vitro assays are employed to evaluate its ability to induce mutations and DNA damage.

The Ames test is a widely used method to assess the mutagenic potential of chemical compounds.[9] It utilizes several strains of *Salmonella typhimurium* with pre-existing mutations in the histidine operon, rendering them unable to synthesize histidine. The assay measures the ability of the test compound to cause reverse mutations, allowing the bacteria to grow on a histidine-deficient medium.

Experimental Protocol: Enhanced Ames Test for N-Nitrosamines

- **Bacterial Strains:** *Salmonella typhimurium* strains TA98, TA100, TA1535, and TA1537, and *Escherichia coli* strain WP2 uvrA (pKM101) are commonly used.
- **Metabolic Activation:** Since many nitrosamines require metabolic activation to become mutagenic, the assay is performed with and without an exogenous metabolic activation system (S9 mix), typically derived from the livers of rats or hamsters induced with Aroclor 1254 or a combination of phenobarbital and β -naphthoflavone. For nitrosamines, hamster liver S9 is often more effective.
- **Procedure (Pre-incubation Method):**
 - A mixture of the bacterial culture, the test compound at various concentrations, and the S9 mix (or buffer for the non-activation condition) is pre-incubated at 37°C for a defined period (e.g., 20-30 minutes).
 - Molten top agar is added to the mixture.
 - The entire mixture is poured onto minimal glucose agar plates.
 - The plates are incubated at 37°C for 48-72 hours.
- **Data Analysis:** The number of revertant colonies on each plate is counted. A compound is considered mutagenic if it induces a dose-dependent increase in the number of revertant colonies that is at least two- to three-fold higher than the background (negative control).

Diagram: Ames Test Workflow



[Click to download full resolution via product page](#)

Caption: Workflow for the Ames test to evaluate the mutagenicity of **1-Nitroso-pyrroloperidine**.

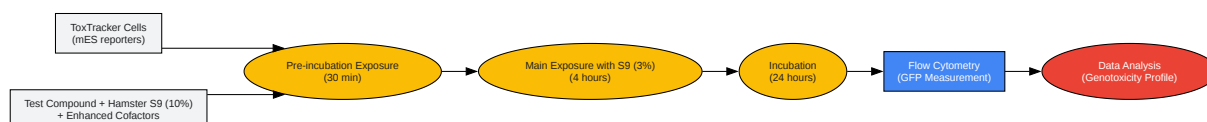
The ToxTracker assay is a mammalian cell-based reporter assay that uses mouse embryonic stem (mES) cells to provide mechanistic insight into the genotoxic properties of a compound. It can distinguish between different types of DNA damage and cellular stress. For N-nitrosamines, an Enhanced Metabolization Protocol (EMP) has been developed to improve their metabolic activation in vitro.

Experimental Protocol: ToxTracker EMP

- **Cell Lines:** The ToxTracker assay utilizes a panel of mES cell lines, each containing a different GFP reporter gene that is activated upon a specific type of cellular damage (e.g., DNA damage, oxidative stress). For genotoxicity assessment of nitrosamines, the Bsc12-GFP (DNA damage) and Rtkn-GFP (p53 activation) reporters are particularly relevant.
- **Enhanced Metabolization Protocol (EMP):**
 - A pre-incubation step is performed where the test compound is mixed with a higher concentration of hamster S9 liver fraction (e.g., 10%) and an enhanced cofactor mix.
 - This mixture is then added to the ToxTracker cells for a short exposure period (e.g., 30 minutes).

- This is followed by a longer exposure (e.g., 4 hours) with a lower concentration of S9 (e.g., 3%).
- Procedure:
 - ToxTracker cells are seeded in multi-well plates.
 - The cells are exposed to the test compound at various concentrations using the EMP.
 - After the exposure period, the cells are incubated for 24 hours to allow for GFP expression.
- Data Acquisition and Analysis:
 - GFP expression is measured by flow cytometry.
 - Cell viability is also assessed.
 - A compound is considered genotoxic if it causes a concentration-dependent increase in GFP expression in the relevant reporter cell lines above a certain threshold (e.g., two-fold increase).

Diagram: ToxTracker EMP Workflow



[Click to download full resolution via product page](#)

Caption: Workflow for the ToxTracker EMP assay for genotoxicity assessment.

Biological Context: Pyrrolo[3,4-b]pyridine Derivatives

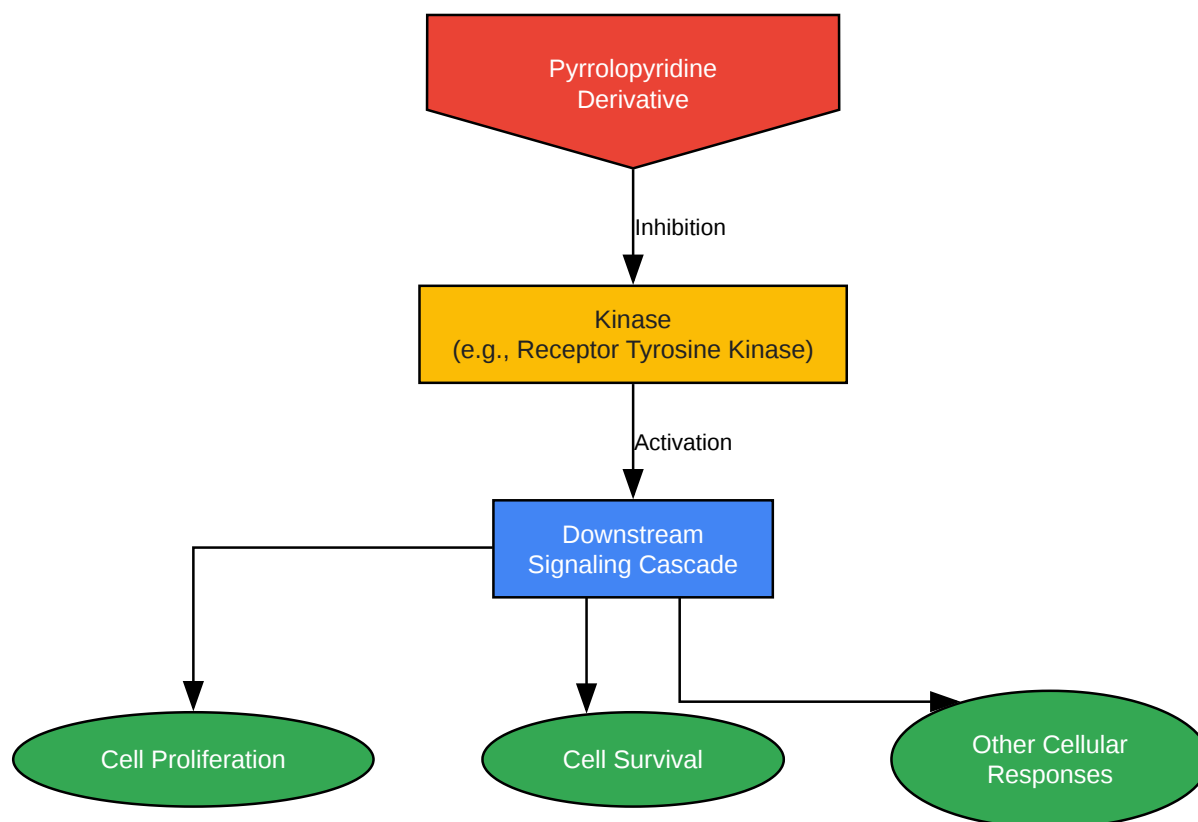
While specific biological signaling pathways for **1-Nitroso-pyrroloperidine** are not well-documented, the broader class of pyrrolopyridine derivatives has been studied for various pharmacological activities. These activities can provide context for the potential biological effects of **1-Nitroso-pyrroloperidine**, although the addition of the nitroso group will significantly alter its properties, particularly its toxicity.

Derivatives of the related pyrrolo[3,4-c]pyridine core have been investigated for a range of biological activities, including:

- Antidiabetic effects
- Antimycobacterial activity
- Antiviral properties
- Anticancer activity
- Analgesic and sedative effects

These activities are often mediated through interactions with specific enzymes or receptors. For example, some pyrrolopyridine derivatives have been shown to act as kinase inhibitors, which are crucial components of many cellular signaling pathways.

Diagram: Potential Signaling Pathways for Pyrrolopyridine Derivatives



[Click to download full resolution via product page](#)

Caption: Generalized signaling pathway potentially modulated by pyrrolopyridine derivatives.

Conclusion

1-Nitroso-pyrroloperidine is a compound that requires careful handling and thorough toxicological evaluation due to its classification as a nitrosamine. This guide has provided an overview of its chemical identity, methods for its characterization, and detailed protocols for assessing its genotoxic potential. The information presented herein is intended to support researchers and drug development professionals in their work with this and related compounds, ensuring a comprehensive understanding of its properties and potential risks. Further research is needed to fully elucidate its biological activities and specific mechanisms of action.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 1-Nitroso-Pyrroloperidine | SynZeal [synzeal.com]
- 2. schenautomacao.com.br [schenautomacao.com.br]
- 3. NMR Assignments of Six Asymmetrical N-Nitrosamine Isomers Determined in an Active Pharmaceutical Ingredient by DFT Calculations - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 4. researchgate.net [researchgate.net]
- 5. cdnsiencepub.com [cdnsiencepub.com]
- 6. cdnsiencepub.com [cdnsiencepub.com]
- 7. researchgate.net [researchgate.net]
- 8. lcms.cz [lcms.cz]
- 9. waters.com [waters.com]
- 10. hplc.eu [hplc.eu]
- 11. jopcr.com [jopcr.com]
- 12. Nitrosamine Impurity Assay with HPLC – Extended AppNote [mtc-usa.com]
- 13. Genotoxic Impurities and Mutagenic Impurities Analysis [intertek.com]
- To cite this document: BenchChem. [An In-Depth Technical Guide to 1-Nitroso-pyrroloperidine]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15807092/docs#an-in-depth-technical-guide-to-1-nitroso-pyrroloperidine>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)